Antimicrobial activity testing of 4-Propylpiperidin-4-ol

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Compound of Interest

Compound Name:	*4-Propylpiperidin-4-ol*
CAS No.:	*923944-30-3*
Cat. No.:	*B1453770*

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Application Note: Antimicrobial Characterization of **4-Propylpiperidin-4-ol**

Introduction & Rationale

4-Propylpiperidin-4-ol (CAS: 923944-30-3) represents a structural evolution of the piperidine pharmacophore, a scaffold foundational to numerous antimicrobial and analgesic agents. While the parent compound, piperidin-4-ol, exhibits high water solubility, the introduction of the C3-propyl chain at the 4-position significantly alters its physicochemical profile.

Mechanistic Hypothesis: The addition of the propyl group increases the partition coefficient (LogP), theoretically enhancing the molecule's ability to penetrate the lipid bilayer of bacterial cell membranes. This amphiphilic nature—combining the polar hydroxyl/amine head with a lipophilic tail—mimics the mechanism of cationic amphiphilic peptides (CAPs), suggesting potential bactericidal activity via membrane depolarization or pore formation.

This guide provides a rigorous, standardized workflow for evaluating the antimicrobial efficacy of **4-Propylpiperidin-4-ol**, adhering to CLSI M07-A10 standards for broth microdilution.

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Material Preparation & Handling

Safety Warning: Piperidine derivatives are often corrosive and skin irritants.[1] Handle in a fume hood with nitrile gloves and eye protection.

Compound Solubilization

Unlike simple salts, **4-Propylpiperidin-4-ol** possesses moderate lipophilicity. Direct dissolution in aqueous media may lead to precipitation at high concentrations.

- Solvent Vehicle: Dimethyl Sulfoxide (DMSO) is the recommended primary solvent.
- Stock Concentration: Prepare a 10,240 µg/mL master stock.
  - Calculation: Weigh 10.24 mg of powder. Dissolve in 1.0 mL of sterile 100% DMSO. Vortex for 2 minutes to ensure complete solubilization.
- Storage: Aliquot into amber glass vials (to prevent photodegradation) and store at -20°C. Stable for 3 months.

Culture Media

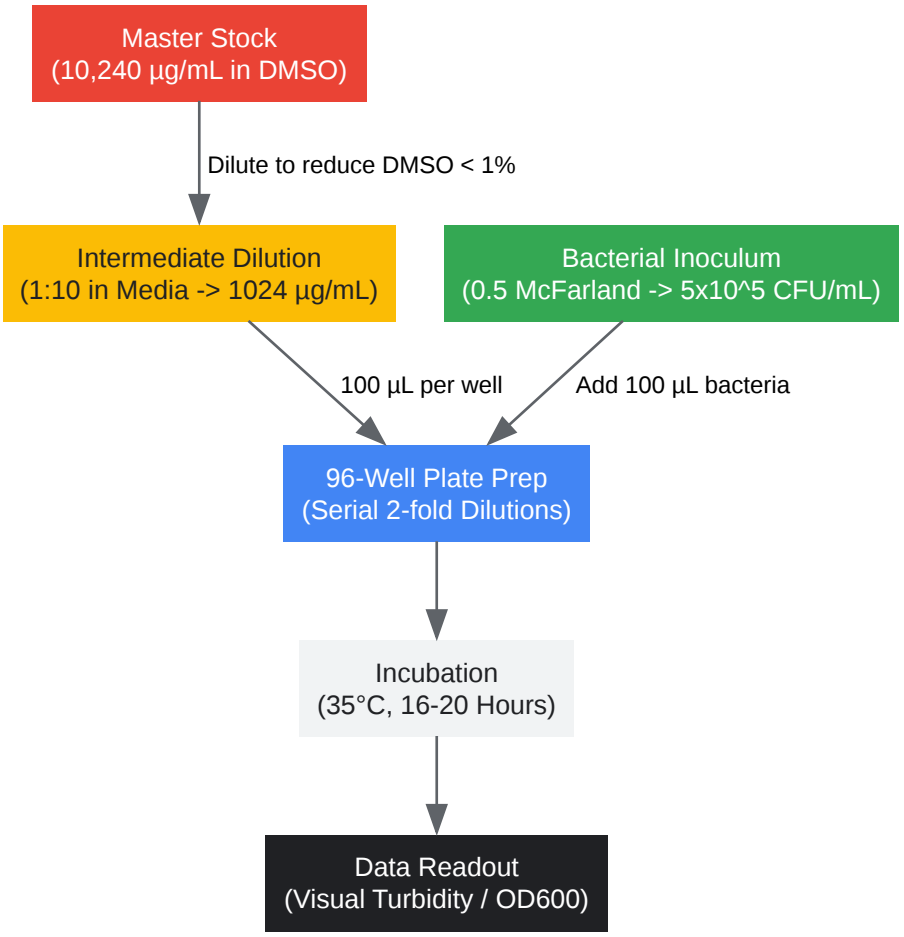
- Standard Bacteria: Cation-Adjusted Mueller-Hinton Broth (CAMHB).
- Fastidious Organisms: CAMHB + 2-5% Lysed Horse Blood (LHB).
- Fungi: RPMI 1640 buffered with MOPS (pH 7.0).

Core Protocol: Broth Microdilution (MIC Determination)

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines [1].

Experimental Workflow

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Figure 1: Step-by-step workflow for Broth Microdilution Assay.

Step-by-Step Procedure

- Plate Layout: Use a sterile, round-bottom 96-well polystyrene plate.
- Dilution Series:
  - Add 100 µL of sterile CAMHB to columns 2 through 12.
  - Add 200 µL of the 1024 µg/mL working solution (from step 2.1) to column 1.
  - Perform a serial 2-fold dilution: Transfer 100 µL from column 1 to column 2, mix, then transfer to column 3, continuing to column 10. Discard the final 100 µL from column 10.

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- Result: Concentration range from 512 µg/mL down to 1.0 µg/mL.
- Controls:
  - Column 11: Growth Control (Media + Bacteria + Solvent Vehicle).
  - Column 12: Sterility Control (Media only).

- Inoculum Preparation:
  - Resuspend fresh bacterial colonies (e.g., S. aureus ATCC 29213) in saline to match a 0.5 McFarland Standard (approx.

    CFU/mL).
  - Dilute this suspension 1:150 in CAMHB to achieve the starting inoculum of

    CFU/mL.
- Inoculation:
  - Add 100 µL of the diluted inoculum to wells in columns 1–11.
  - Final Test Concentration: The addition of bacteria dilutes the drug by half. Final range: 256 µg/mL – 0.5 µg/mL.
  - Final Bacterial Density:

    CFU/mL.
- Incubation: Seal plate with a breathable membrane. Incubate at 35 ± 2°C for 16–20 hours in ambient air.

Data Analysis & Interpretation

Determining MIC

The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible growth (turbidity) in the microdilution wells.

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Observation	Interpretation	Action
Clear Well	Inhibition	Potential MIC candidate.
Turbid Well	Growth	Concentration insufficient.
Button at Bottom	Sedimentation	Distinguish from growth; confirm with OD600.

Determining MBC (Secondary Assay)

To determine if **4-Propylpiperidin-4-ol** is bactericidal (kills) or bacteriostatic (inhibits growth):

- Sample 10 µL from all "Clear" wells (MIC and above).
- Spot plate onto Agar (MHA) plates.
- Incubate for 24 hours.
- MBC Definition: The concentration that kills

  of the initial inoculum (reduction of

).

Advanced Characterization: Membrane Integrity Assay

Given the lipophilic propyl tail, validating the membrane disruption hypothesis is critical.

Protocol: Propidium Iodide (PI) Uptake

- Treat log-phase bacteria with **4-Propylpiperidin-4-ol** at 2x MIC for 1 hour.
- Wash cells and stain with Propidium Iodide (30 µM).
- Measure fluorescence (Ex/Em: 535/617 nm).

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- Logic: PI is membrane-impermeable. Fluorescence indicates pore formation/membrane compromise.



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Figure 2: Hypothesized Mechanism of Action (MOA) for lipophilic piperidine derivatives.

References

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